

In-Depth Technical Guide: Synthesis and Characterization of t-Boc-Aminooxy-PEG7-methane

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Compound of Interest

Compound Name: *t*-Boc-Aminooxy-PEG7-methane

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Abstract

This technical guide provides a comprehensive overview of the synthesis, characterization, and applications of **t-Boc-Aminooxy-PEG7-methane** (tert-butyl ((2,5,8,11,14,17,20-heptaoadocosan-22-yl)oxy)carbamate). This heterobifunctional polyethylene glycol (PEG) linker is a valuable tool in bioconjugation, drug delivery, and the development of targeted therapeutics such as Proteolysis Targeting Chimeras (PROTACs).^{[1][2]} This document details a plausible synthetic route, outlines key characterization parameters, and provides experimental protocols for its application.

Introduction

t-Boc-Aminooxy-PEG7-methane is a discrete PEG (dPEG®) linker featuring a methoxy-terminated PEG chain and a t-Boc protected aminooxy group.^{[1][3]} The PEG7 chain imparts hydrophilicity, which can enhance the solubility and improve the pharmacokinetic profile of conjugated molecules.^[4] The terminal t-Boc-aminooxy group provides a reactive handle for conjugation to molecules containing aldehyde or ketone functionalities following deprotection under mild acidic conditions.^{[1][4]} This unique combination of properties makes it a versatile linker for applications in drug development, particularly in the construction of antibody-drug conjugates (ADCs) and PROTACs.^{[4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **t-Boc-Aminooxy-PEG7-methane** is presented in Table 1.

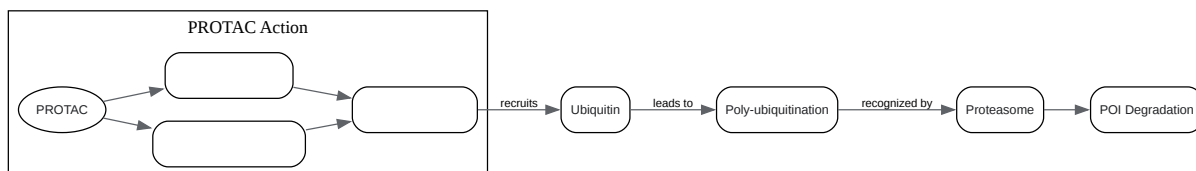
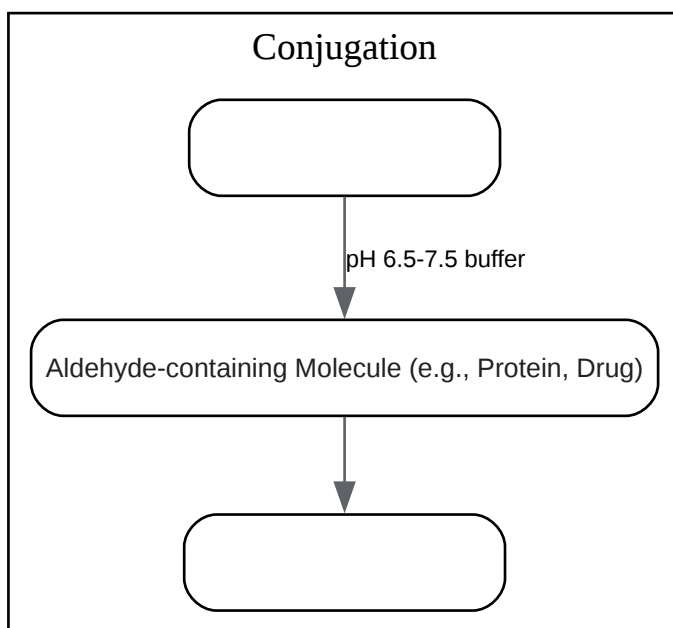
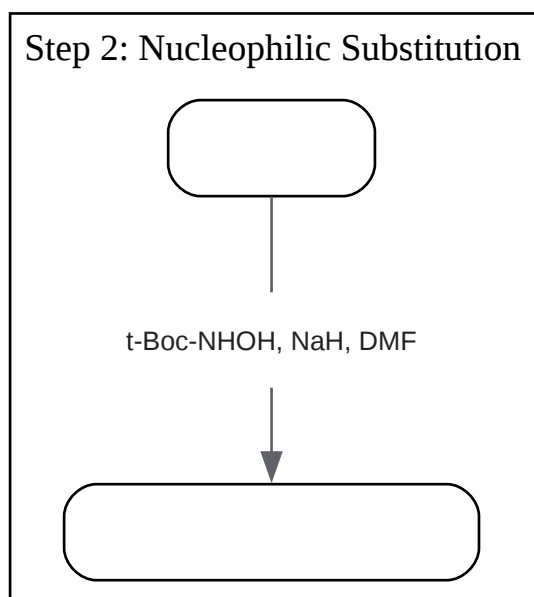
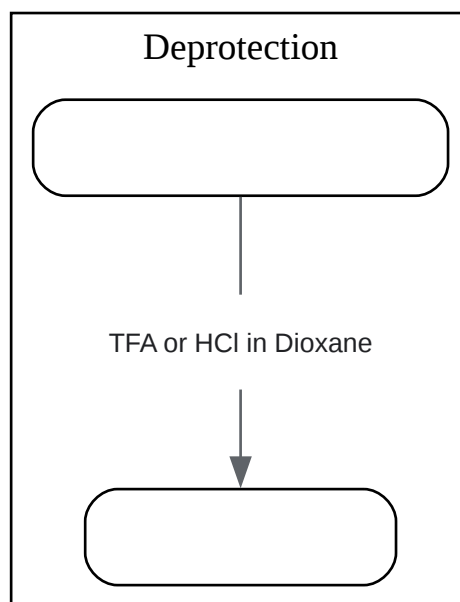
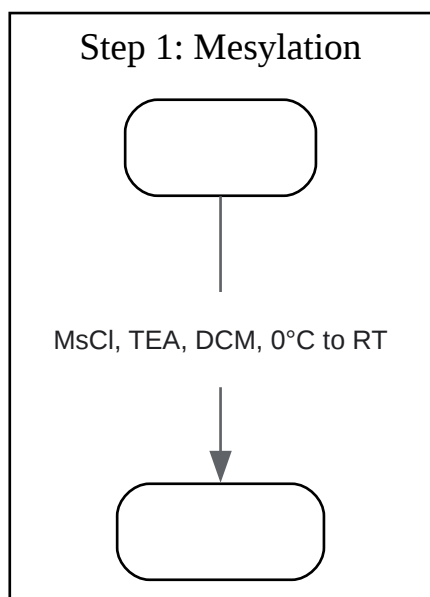
| Property | Value | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | C20H41NO10 | [1] |
| Molecular Weight | 455.55 g/mol | [1] |
| CAS Number | 2055041-27-3 | [1] |
| Appearance | Solid powder | [1] |
| Purity | ≥95% | [3] |
| Solubility | Water, DMSO, DCM, DMF | [6] |
| Storage | Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C | [1] |

Synthesis of t-Boc-Aminooxy-PEG7-methane

While a specific, publicly available, detailed synthesis protocol for **t-Boc-Aminooxy-PEG7-methane** is not readily found, a plausible and robust two-step synthetic route can be proposed based on established organic chemistry principles for PEG modification. This process starts from the commercially available m-PEG7-alcohol.

Synthesis Workflow

The overall synthetic workflow is depicted in the following diagram:



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